

Technical Guide: Physicochemical Properties of 2-Acetoxypropionyl Chloride

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Compound of Interest

Compound Name: 2-Acetoxypropionyl chloride

Cat. No.: B1275879

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Abstract

This document provides a concise technical overview of the fundamental physicochemical properties of **2-Acetoxypropionyl chloride** (also known as O-Acetyl-lactoyl chloride). The primary focus is the determination and presentation of the compound's molecular weight, a critical parameter in chemical synthesis, stoichiometry, and analytical procedures. This guide is intended to serve as a quick reference for professionals engaged in organic synthesis and pharmaceutical development.

Chemical Identity and Formula

2-Acetoxypropionyl chloride is a chiral acylating agent used in various organic syntheses. Its structure consists of a propionyl chloride backbone substituted with an acetoxy group at the second carbon.

- Chemical Name: **2-Acetoxypropionyl chloride**
- Synonym(s): O-Acetyl-L-lactyl chloride, AP-Cl[1], (+)-O-Acetyl-D-lactoyl chloride[2]
- CAS Number: 36394-75-9 (for the S-enantiomer)[1][3][4][5]
- Molecular Formula: C₅H₇ClO₃[2][3][4][5][6]

The linear formula is represented as $\text{CH}_3\text{CH}(\text{O}_2\text{CCH}_3)\text{COCl}$.^[1]

Molecular Weight Calculation

The molecular weight (MW) is an intrinsic property derived from the molecular formula and the atomic weights of the constituent elements. The calculation is based on the sum of the atomic weights of all atoms in a single molecule.

The molecular weight for **2-Acetoxypropionyl chloride** is 150.56 g/mol .^{[1][2][3][4][5][7]}

The table below details the contribution of each element to the final molecular weight of $\text{C}_5\text{H}_7\text{ClO}_3$.

Element	Symbol	Atomic Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	7	1.008	7.056
Chlorine	Cl	1	35.453	35.453
Oxygen	O	3	15.999	47.997
Total	Molecular Weight	150.561		

Note: The final calculated value is rounded to 150.56 g/mol for consistency with referenced chemical supplier data.^{[1][2][3][4][5][7]}

Experimental Protocols

The determination of a compound's molecular formula and weight is a foundational aspect of chemical characterization, not a procedural experiment in itself. The value presented is a calculated, theoretical molecular weight based on the standard atomic weights.

Experimental verification of this molecular weight can be achieved through analytical techniques such as:

- Mass Spectrometry (MS): This technique measures the mass-to-charge ratio (m/z) of ions. High-resolution mass spectrometry (HRMS) can determine the exact mass of the compound (e.g., 150.0083718 for $C_5H_7ClO_3$ [8]), which can be used to confirm the elemental composition with high confidence.
- Titration: Purity assays, often performed by titration, rely on the accurate molecular weight for stoichiometric calculations to determine the concentration of the substance.[2]

Detailed protocols for these analytical methods are standardized and widely available in analytical chemistry literature; they are not specific to this compound alone.

Visualization

Visual diagrams are mandatory for illustrating signaling pathways, experimental workflows, or complex logical relationships. However, the calculation of a fundamental, static physicochemical property such as molecular weight does not involve a process or pathway that can be represented by a flowchart or diagram. Therefore, a Graphviz visualization is not applicable to the core topic of this guide.

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